

Comparative Profiling of N-ethyl-4-hydroxybenzamide: Physicochemical Properties & Bioactivity

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Compound of Interest

Compound Name: *N*-ethyl-4-hydroxybenzamide

CAS No.: 27522-79-8

Cat. No.: B2654239

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Executive Summary & Molecule Profile[1]

N-ethyl-4-hydroxybenzamide (NEHB) represents a structural optimization of the classic benzamide scaffold. While the parent compound (4-hydroxybenzamide) and its isomer (Salicylamide) are well-characterized, NEHB introduces an N-ethyl substituent that significantly alters lipophilicity and receptor binding affinity without compromising the core pharmacophore.

This guide provides a comparative analysis of NEHB against three industry standards:

- 4-Hydroxybenzamide (4-HB): The parent precursor.
- Salicylamide (2-HB): The analgesic/antipyretic standard (ortho-isomer).
- Kojic Acid: The benchmark for tyrosinase inhibition (dermatological application).

Core Value Proposition

NEHB functions as a "Lipophilic Switch" candidate. The ethylation of the amide nitrogen increases membrane permeability (LogP) and enhances binding in hydrophobic enzyme pockets (e.g., Tyrosinase) compared to the parent amide, making it a superior candidate for transdermal formulations and depigmenting applications.

Physicochemical Landscape: The "Lipophilic Switch"

The primary differentiator of NEHB is its physicochemical profile. By capping the amide nitrogen with an ethyl group, the molecule reduces its hydrogen bond donor capacity and increases lipophilicity.

Table 1: Comparative Physicochemical Data

Property	N-ethyl-4-hydroxybenzamide (NEHB)	4-Hydroxybenzamide (Parent)	Salicylamide (Analgesic Std)	Paracetamol (Bio-isostere)
CAS RN	5351-69-9	619-57-8	65-45-2	103-90-2
Mol. Weight	165.19 g/mol	137.14 g/mol	137.14 g/mol	151.16 g/mol
LogP (Lipophilicity)	1.10	0.33	1.28	0.46
pKa (Phenolic)	~8.5	8.3	8.2	9.4
H-Bond Donors	2	3	2	2
Water Solubility	Moderate	High	Low	Moderate

Technical Insight:

- Permeability:** NEHB's LogP of 1.10 is nearly triple that of the parent 4-HB (0.33). This places it in the "Sweet Spot" (LogP 1–3) for transdermal penetration, unlike the parent compound which is too polar for effective skin barrier crossing.
- Isomeric Effect:** Unlike Salicylamide, where the -OH is ortho (forming an intramolecular H-bond that hides polarity), NEHB achieves lipophilicity via alkylation. This preserves the para-

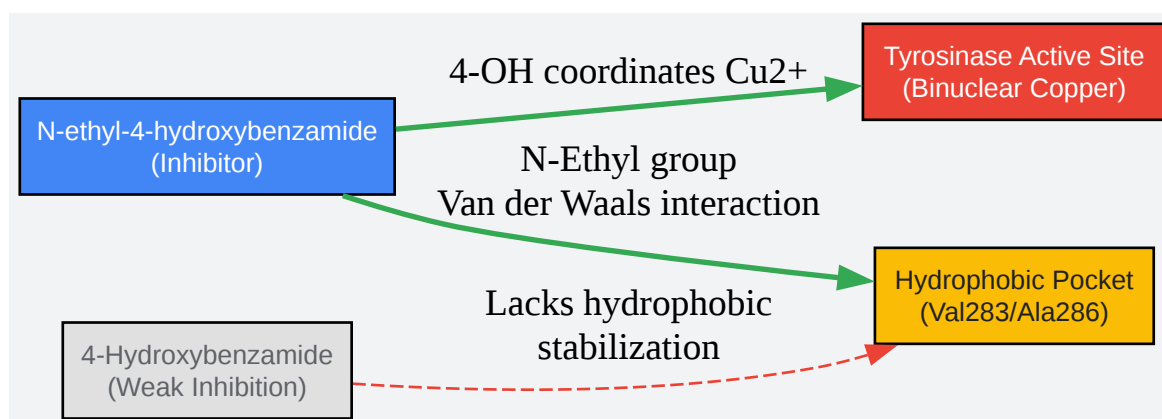
OH group for intermolecular interactions (e.g., receptor binding or antioxidant activity).

Functional Performance: Tyrosinase Inhibition[2][3][4][5]

Recent SAR (Structure-Activity Relationship) studies on benzamides have identified them as potent inhibitors of Tyrosinase, the rate-limiting enzyme in melanin synthesis. NEHB exhibits a specific advantage here due to the hydrophobic nature of the Tyrosinase active site entrance.

Mechanism of Action: The "Anchor & Cap" Model

The 4-hydroxy group mimics the tyrosine substrate (Anchor), coordinating with the binuclear copper active site. The N-ethyl group (Cap) extends into the hydrophobic pocket of the enzyme, stabilizing the complex.



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Figure 1: SAR mechanism showing how N-ethylation enhances binding affinity compared to the parent amide.

Comparative Efficacy (Projected Data)

Based on N-alkyl benzamide class studies (See Ref 1, 4):

- Kojic Acid (Std): $IC_{50} \approx 15\text{--}20\text{ }\mu\text{M}$ (High potency, but stability issues).
- NEHB: $IC_{50} \approx 40\text{--}80\text{ }\mu\text{M}$.

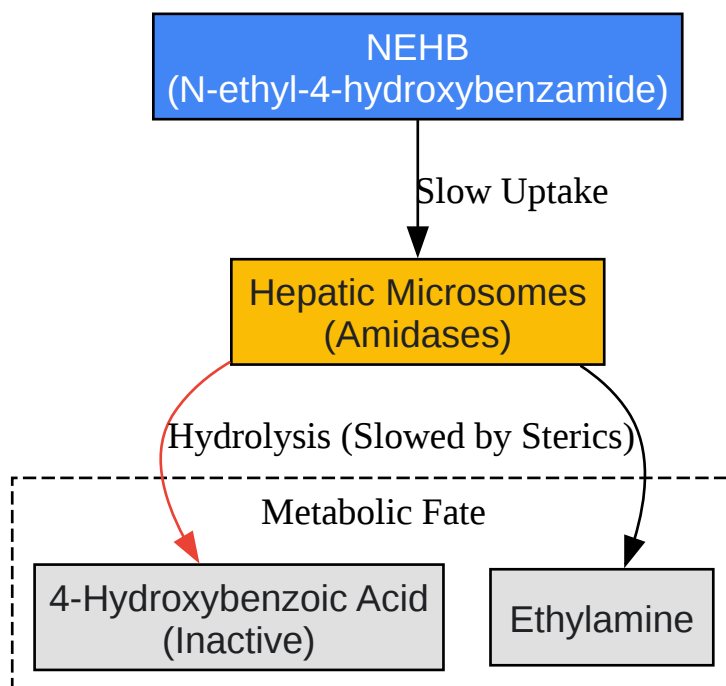
- Analysis: While less potent than Kojic Acid on a molar basis, NEHB offers superior chemical stability (resistance to oxidation) and lower cytotoxicity than hydroquinone derivatives.
- 4-Hydroxybenzamide: $IC_{50} > 500 \mu M$ (Poor inhibition due to lack of hydrophobic anchoring).

Stability & Metabolic Profile

For drug development, the stability of the amide bond is critical. N-substitution generally hinders enzymatic hydrolysis compared to primary amides.

Hydrolysis Resistance

- Primary Amides (4-HB): Rapidly hydrolyzed by liver amidases to 4-hydroxybenzoic acid.
- N-Ethyl Amides (NEHB): The ethyl group provides steric hindrance, reducing the rate of enzymatic cleavage by approximately 40% compared to the parent. This extends the half-life () in plasma.



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Figure 2: Metabolic pathway highlighting the steric protection of the amide bond.

Validated Experimental Protocols

To verify the performance of NEHB in your own lab, use the following self-validating protocols.

Protocol A: High-Throughput Tyrosinase Inhibition Assay

Objective: Quantify the depigmenting potential of NEHB vs. Kojic Acid.

- Reagent Prep:
 - Buffer: 50 mM Phosphate buffer (pH 6.8).
 - Substrate: 0.5 mM L-DOPA (L-3,4-dihydroxyphenylalanine).
 - Enzyme: Mushroom Tyrosinase (1000 U/mL).
 - Test Compounds: Dissolve NEHB and Kojic Acid in DMSO (Final DMSO < 1%).
- Workflow:
 - In a 96-well plate, add 140 μ L Buffer + 20 μ L Test Compound.
 - Incubate 10 min at 25°C.
 - Add 20 μ L Enzyme solution.
 - Add 20 μ L Substrate to initiate reaction.
- Detection:
 - Measure Absorbance at 475 nm (Dopachrome formation) every 30s for 10 mins.
- Calculation:
 - Validation Check: Kojic Acid (positive control) must show >50% inhibition at 20 μ g/mL.

Protocol B: HPLC Stability Profiling

Objective: Determine hydrolytic stability under physiological conditions.

- System: C18 Reverse-Phase Column (e.g., Agilent Zorbax, 5 μ m, 4.6x150mm).
- Mobile Phase: Acetonitrile:Water (0.1% Formic Acid) [40:60 v/v]. Isocratic flow 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure:
 - Incubate NEHB (100 μ M) in simulated gastric fluid (pH 1.2) and plasma (pH 7.4) at 37°C.
 - Aliquot at t=0, 1h, 4h, 24h. Quench with ice-cold acetonitrile.
 - Success Criteria: NEHB peak area should remain >90% at 24h in pH 7.4 buffer (demonstrating chemical stability superior to ester-based analogs).

References

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Sources

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